

METTL3-IN-8 for DSS-Induced Colitis: Application Notes and Protocols

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Compound of Interest

Compound Name: *METTL3-IN-8*

Cat. No.: *B11283692*

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Introduction

METTL3, a key N6-methyladenosine (m6A) methyltransferase, has emerged as a critical regulator of inflammatory responses. Its inhibition presents a promising therapeutic strategy for inflammatory bowel disease (IBD). **METTL3-IN-8**, also known as F039-0002, is a potent small molecule inhibitor of METTL3. Recent studies have demonstrated its efficacy in mitigating the severity of colitis in a dextran sulfate sodium (DSS)-induced mouse model, which mimics human ulcerative colitis. These application notes provide a comprehensive overview of the use of **METTL3-IN-8** in this preclinical model, including detailed protocols and expected outcomes.

Mechanism of Action in Colitis

In the context of colitis, inflammation is often driven by the activation of macrophages and the subsequent release of pro-inflammatory cytokines. METTL3 plays a significant role in this process by modulating the expression of genes involved in macrophage polarization and inflammatory signaling. Inhibition of METTL3 in macrophages has been shown to protect against intestinal inflammation.^{[1][2][3]} METTL3 inhibitors, such as **METTL3-IN-8**, are reported

to ameliorate DSS-induced colitis by reprogramming glucose metabolism in macrophages and suppressing the differentiation of T helper 1 (Th1) cells.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative outcomes from a study evaluating **METTL3-IN-8** in a DSS-induced colitis model.

Parameter	DSS Control Group	METTL3-IN-8 Treated Group (20 mg/kg)	Fold Change/Difference	p-value	Reference
Body Weight Change	Significant loss	Attenuated weight loss	-	<0.05	
Disease Activity Index (DAI)	Significantly elevated	Significantly reduced	-	<0.05	
Colon Length	Significantly shortened	Significantly preserved	-	<0.05	
CD4+IFN- γ + Th1 Cells	Markedly increased	Significantly reduced	-	<0.05	
CD4+IL-17A+ Th17 Cells	Markedly increased	Significantly reduced	-	<0.05	

Experimental Protocols

DSS-Induced Colitis Mouse Model

This protocol describes the induction of acute colitis in mice using DSS.

Materials:

- Dextran Sulfate Sodium (DSS, molecular weight 36-50 kDa)
- C57BL/6 mice (8-10 weeks old)

- Sterile drinking water

Procedure:

- Acclimatize C57BL/6 mice for at least one week before the experiment.
- Prepare a 2.5% (w/v) DSS solution by dissolving DSS powder in sterile drinking water. The solution should be freshly prepared.
- Provide the 2.5% DSS solution to the mice as their sole source of drinking water for 7 consecutive days. A control group should receive regular sterile drinking water.
- Monitor the mice daily for body weight, stool consistency, and the presence of blood in the stool.
- Calculate the Disease Activity Index (DAI) daily based on the scoring system outlined below.
- On day 8, euthanize the mice and collect colon tissues for analysis (e.g., length measurement, histology, and molecular analysis).

DAI Scoring System:

Score	Weight Loss (%)	Stool Consistency	Blood in Stool
0	None	Normal, well-formed pellets	Negative
1	1-5		
2	5-10	Loose stools	Positive (visible)
3	10-15		
4	>15	Diarrhea	Gross bleeding

The DAI is the sum of the scores for weight loss, stool consistency, and blood in stool.

Administration of METTL3-IN-8

This protocol outlines the preparation and administration of **METTL3-IN-8** to mice with DSS-induced colitis.

Materials:

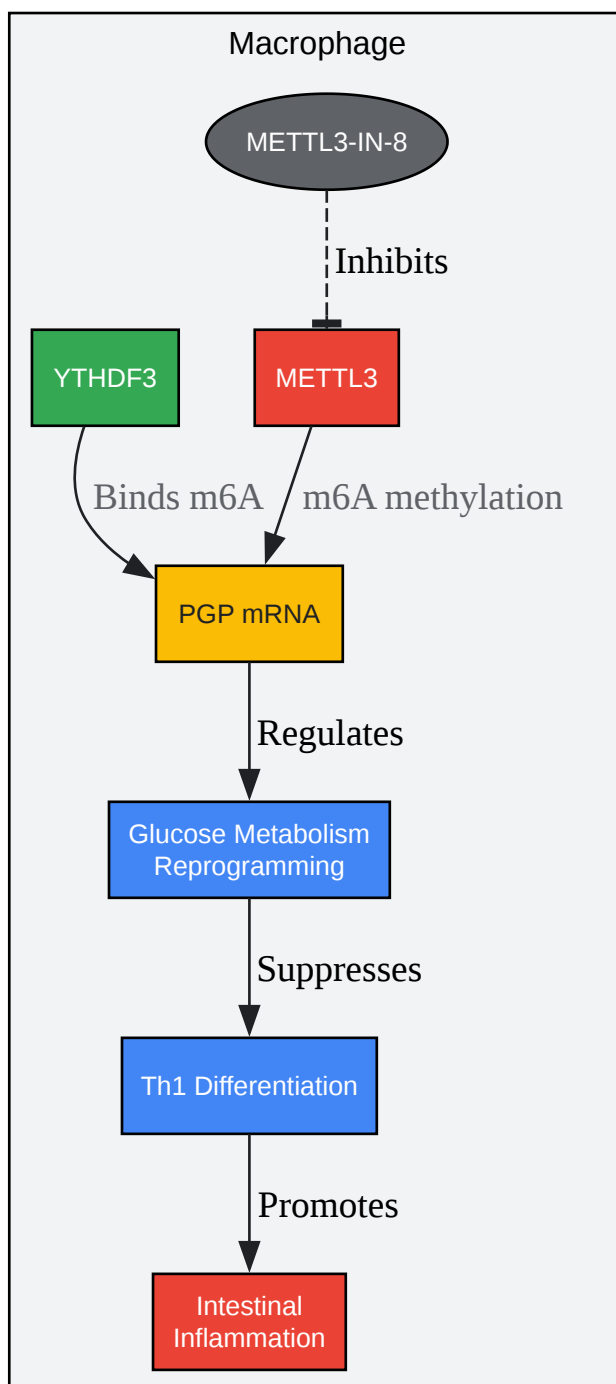
- **METTL3-IN-8** (F039-0002)
- Vehicle (e.g., DMSO, PEG300, Tween 80, and saline)
- Syringes and needles for intraperitoneal (i.p.) injection

Procedure:

- **Preparation of Dosing Solution:** Prepare a stock solution of **METTL3-IN-8** in a suitable vehicle. A recommended vehicle formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. The final concentration should be calculated based on the desired dosage and the average body weight of the mice.
- **Dosage:** A dosage of 20 mg/kg has been shown to be effective and well-tolerated in mice. Toxicity studies have evaluated doses up to 40 mg/kg administered every two days for 14 days without significant adverse effects.
- **Administration:** Administer the **METTL3-IN-8** solution or vehicle control to the mice via intraperitoneal (i.p.) injection.
- **Dosing Schedule:** Begin treatment with **METTL3-IN-8** concurrently with the initiation of DSS administration (Day 0) and continue daily until the end of the experiment (Day 7).

Visualizations

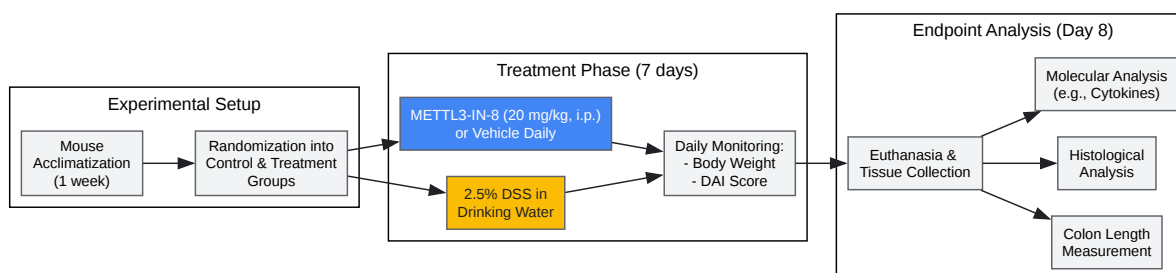
Signaling Pathway of METTL3 in Macrophage-Mediated Colitis



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Caption: **METTL3-IN-8** inhibits METTL3, leading to altered PGP expression and metabolic reprogramming in macrophages, ultimately suppressing Th1 differentiation and intestinal inflammation.

Experimental Workflow for METTL3-IN-8 in DSS-Induced Colitis



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Caption: Workflow for evaluating **METTL3-IN-8** efficacy in the DSS-induced colitis mouse model.

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References

- 1. Inhibition of METTL3 in macrophages provides protection against intestinal inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. METTL3 modulates colonic epithelium integrity via maintaining the self-renewal and differentiation of Lgr5+ stem cell - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Inhibition of METTL3 in macrophages provides protection against intestinal inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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